

Personal protective equipment for handling **cis-2-Butene**

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Compound of Interest

Compound Name: *cis-2-Butene*

Cat. No.: *B086535*

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Essential Safety and Handling Guide for **cis-2-Butene**

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **cis-2-Butene** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Personal Protective Equipment (PPE) and Safety Data

Proper personal protective equipment is critical when handling **cis-2-Butene** due to its flammable and potentially hazardous nature. The following tables summarize the required PPE and key safety parameters.

Table 1: Personal Protective Equipment (PPE) for Handling **cis-2-Butene**

Protection Type	Equipment	Specific Recommendations
Eye/Face Protection	Face shield and splash-resistant safety goggles	Recommended, especially when handling the liquid form to protect against splashes. Contact lenses should not be worn.[1]
Skin Protection	Cold-insulating gloves and chemical-resistant clothing	Cold-insulating gloves are necessary when handling the liquid to prevent frostbite.[1][2] Fire/flammable resistant/retardant clothing is also advised.[3]
Respiratory Protection	Ventilation, local exhaust, or breathing protection	In well-ventilated areas, it may not be required.[3] However, for emergencies or in poorly ventilated spaces, a self-contained breathing apparatus (SCBA) is necessary.[2][4]
Emergency Situations	Chemical protection suit including self-contained breathing apparatus	Recommended for accidental releases or spills to provide full-body protection.[2]

Table 2: Key Safety and Exposure Data for **cis-2-Butene**

Parameter	Value	Notes
Occupational Exposure Limit (TLV-TWA)	250 ppm	Time-Weighted Average for an 8-hour workday.[2][5]
Upper Explosive Limit (UEL)	9.7% by volume in air	The highest concentration in air that will produce a flash of fire when an ignition source is present.[6]
Lower Explosive Limit (LEL)	1.8% by volume in air	The lowest concentration in air that will produce a flash of fire when an ignition source is present.[6]
Flash Point	-73 °C (-99 °F)	The lowest temperature at which it can vaporize to form an ignitable mixture in air.[1]
Autoignition Temperature	324 °C (615 °F)	The lowest temperature at which it will spontaneously ignite in a normal atmosphere without an external source of ignition.

Experimental Protocols and Handling Procedures

Standard Operating Procedure for Handling **cis-2-Butene**:

- Preparation and Engineering Controls:
 - Ensure the work area is well-ventilated, preferably within a fume hood or with local exhaust ventilation.[2][3]
 - Verify that all electrical equipment is explosion-proof and properly grounded to prevent static discharge.[2][3]
 - Remove all potential ignition sources from the handling area, including open flames, sparks, and hot surfaces.[2]

- Have an emergency eye wash fountain and quick drench shower readily accessible in the immediate work area.[1]
- Donning Personal Protective Equipment (PPE):
 - Wear a face shield and splash-resistant safety goggles.[1]
 - Put on cold-insulating gloves when handling the liquid form.[1][2]
 - Wear a lab coat or chemical-resistant clothing.[2]
- Handling the Chemical:
 - Handle **cis-2-Butene** in a closed system whenever possible.[1][2]
 - Use non-sparking tools for all operations.[2][3]
 - Avoid contact with skin and eyes.[2]
 - Prevent the build-up of electrostatic charges, for example, by grounding equipment.[2]
- Storage:
 - Store cylinders in a fireproof, cool, and well-ventilated area, away from combustible materials.[2][3]
 - Keep containers tightly closed and in an upright position to prevent leakage.[4]
 - Protect cylinders from physical damage.[3][5]

Emergency and Disposal Plans

Accidental Release Measures:

- Immediate Actions:
 - Evacuate the danger area immediately.[2][4]
 - Eliminate all ignition sources.[4][5]

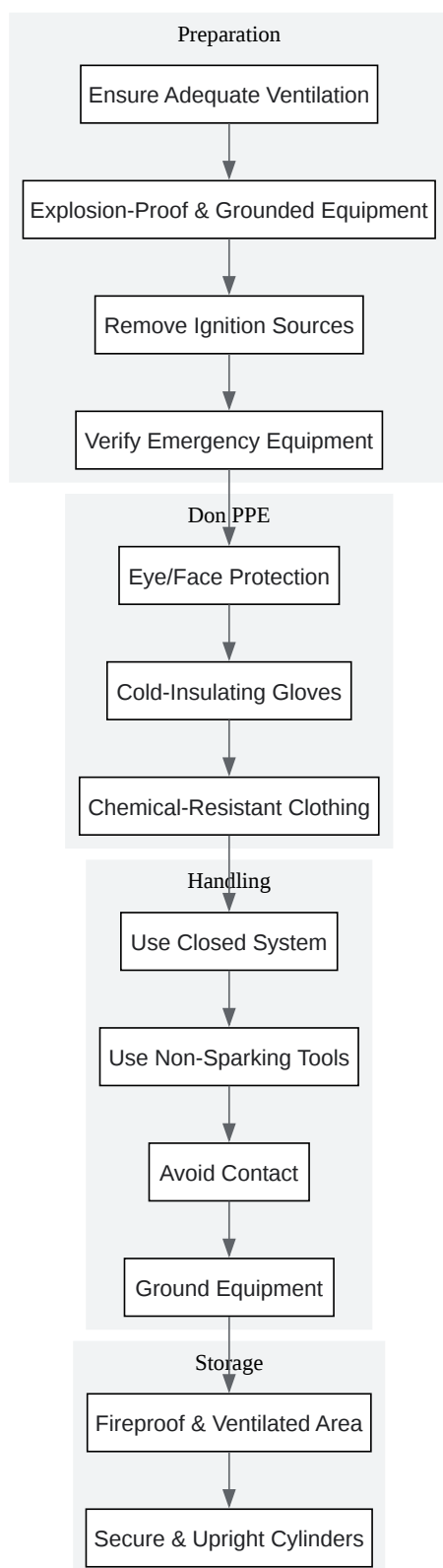
- If possible and safe to do so, stop the leak.[1]
- Containment and Cleanup:
 - Ventilate the area of the leak or move the leaking container to a well-ventilated area.[4][7]
 - Use spark-proof tools and explosion-proof equipment during cleanup.[2]

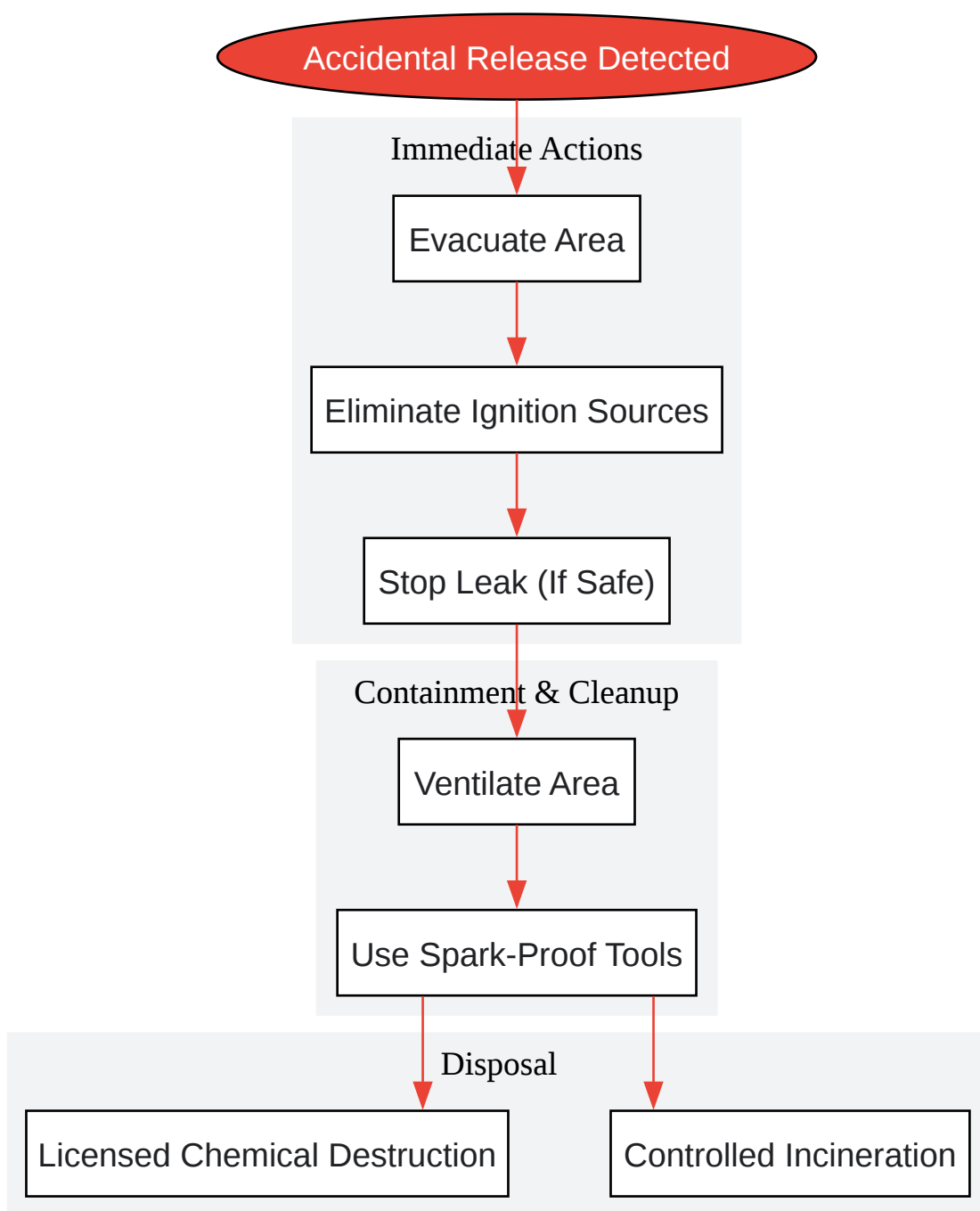
Disposal Plan:

- **cis-2-Butene** should be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2]
- Do not discharge the chemical into sewer systems.[2]
- Contaminated packaging should be triple-rinsed and offered for recycling or reconditioning.
[2]

Visual Safety Workflows

The following diagrams illustrate the standard operating procedure for handling **cis-2-Butene** and the emergency response for an accidental release.





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